

A Comprehensive Technical Review of Ammonium Phosphate Compounds

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Compound of Interest

Compound Name: Ammonium triphosphate

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This technical guide provides an in-depth review of the literature on ammonium phosphate compounds, including monoammonium phosphate (MAP), diammonium phosphate (DAP), and ammonium polyphosphate (APP). It covers their chemical and physical properties, synthesis methodologies, and diverse applications, with a focus on their relevance to materials science and pharmaceutical drug development.

Introduction to Ammonium Phosphate Compounds

Ammonium phosphates are a class of inorganic salts formed from the reaction of ammonia and phosphoric acid.^[1] The primary compounds in this family are monoammonium phosphate (MAP or ammonium dihydrogen phosphate, $\text{NH}_4\text{H}_2\text{PO}_4$), diammonium phosphate (DAP or diammonium hydrogen phosphate, $(\text{NH}_4)_2\text{HPO}_4$), and triammonium phosphate ($(\text{NH}_4)_3\text{PO}_4$).^[1] While MAP and DAP are stable and widely used commercially, triammonium phosphate is unstable, readily evolving ammonia.^[1] These compounds are of significant industrial importance, primarily serving as high-nutrient fertilizers, highly effective flame retardants, and versatile food additives.^{[2][3]} In the pharmaceutical sector, they are recognized as excipients for pH control.^[4]

Ammonium polyphosphates (APP) are polymeric substances with repeating $(\text{NH}_4\text{PO}_3)_n$ units. [5] They are particularly valued for their superior flame-retardant properties in polymers and coatings.[5]

Physicochemical Properties

The fundamental properties of the most common ammonium phosphate salts are summarized below. These values represent a synthesis of data reported across multiple sources, which may vary slightly based on purity and measurement conditions.

Table 1: Physical and Chemical Properties of Ammonium Phosphates

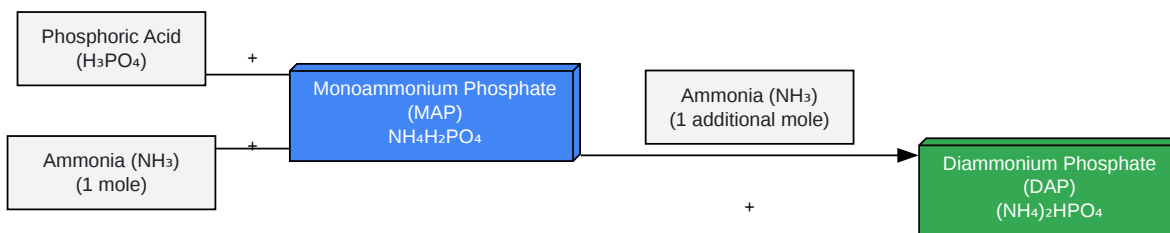
Property	Monoammonium Phosphate (MAP)	Diammonium Phosphate (DAP)	Triammonium Phosphate
Chemical Formula	$\text{NH}_4\text{H}_2\text{PO}_4$	$(\text{NH}_4)_2\text{HPO}_4$	$(\text{NH}_4)_3\text{PO}_4$
Molar Mass (g/mol)	115.03	132.06	149.09[1]
Appearance	White crystalline powder or granules[6]	White crystalline powder or granules	Colorless, tetrahedral crystals[1]
Density (g/cm ³)	1.80	1.619	1.619
Melting Point (°C)	190 (decomposes)	155 (decomposes)[3]	155 (decomposes)
Solubility in water	High (e.g., 36 g/100 mL at 20°C)	High (e.g., 58.8 g/100 mL at 20°C)	High (58.0 g/100 mL at 25°C)[1]
pH of Solution	Acidic (4.2-4.7 for 0.1-5% solution)	Alkaline (7.5-8.2 for 1% solution)[3][7]	Alkaline
CAS Number	7722-76-1[5]	7783-28-0[4][7]	10361-65-6[1]

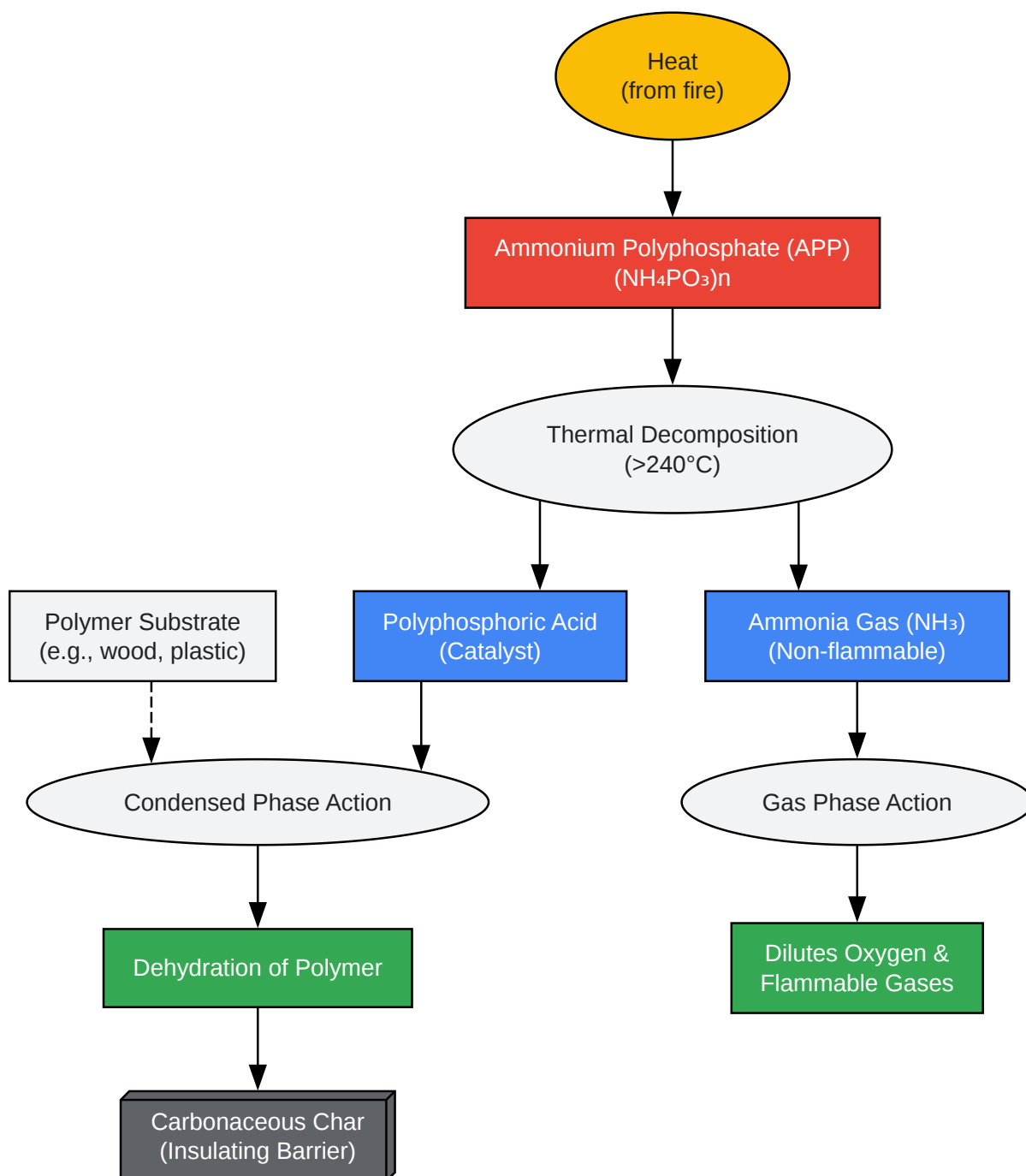
Synthesis of Ammonium Phosphate Compounds

The synthesis of ammonium phosphates is primarily achieved through the acid-base neutralization reaction between phosphoric acid (H_3PO_4) and ammonia (NH_3). The specific compound formed is controlled by the molar ratio of the reactants.

General Synthesis Pathway

The reaction stoichiometry dictates the product, with the process being highly exothermic. A molar ratio of 1:1 ammonia to phosphoric acid yields MAP, while a 2:1 ratio produces DAP.^[6]





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